

A Comparative Analysis of Boiling Points and Densities of Trimethylhexane Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3,4-Trimethylhexane

Cat. No.: B093998

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the boiling points and densities of various trimethylhexane isomers. The data presented is supported by established experimental protocols, offering a valuable resource for laboratory work and theoretical analysis.

Isomer Data Summary

The following table summarizes the boiling points and densities of several trimethylhexane isomers. These values have been compiled from various chemical data sources. It is important to note that slight variations in reported values can exist due to different experimental conditions.

Isomer	IUPAC Name	Boiling Point (°C)	Density (g/mL at 20°C)
2,2,3-Trimethylhexane	2,2,3-Trimethylhexane	133.6 - 134[1][2]	0.7292[1]
2,2,4-Trimethylhexane	2,2,4-Trimethylhexane	125 - 127[3][4][5]	0.716[3][4]
2,2,5-Trimethylhexane	2,2,5-Trimethylhexane	122 - 124[6][7][8]	0.708 - 0.71[6][7][8]
2,3,3-Trimethylhexane	2,3,3-Trimethylhexane	137.9 - 159[9][10][11]	0.722 - 0.74[9]
2,3,4-Trimethylhexane	2,3,4-Trimethylhexane	138.5 - 139.1[12][13] [14]	0.719 - 0.739[12][13] [14]
2,3,5-Trimethylhexane	2,3,5-Trimethylhexane	111 - 131.8[15][16] [17]	0.717 - 0.757[15][16] [17]
3,3,4-Trimethylhexane	3,3,4-Trimethylhexane	139.6 - 140[18][19]	~0.7 - 0.745[18][19]

The Influence of Molecular Structure on Physical Properties

The differences in boiling points and densities among these isomers can be attributed to their molecular structures. Specifically, the degree of branching plays a crucial role.

- **Boiling Point:** As the degree of branching in an alkane isomer increases, the molecule becomes more compact and spherical. This reduces the surface area available for intermolecular van der Waals forces (London dispersion forces).[20][21][22] Weaker intermolecular forces require less energy to overcome, resulting in a lower boiling point.[20][22] Therefore, more highly branched isomers like 2,2,5-trimethylhexane have lower boiling points compared to less branched isomers like 2,3,4-trimethylhexane.
- **Density:** The relationship between branching and density is also linked to molecular packing. More compact, branched isomers can pack more efficiently in the liquid state, leading to a higher density. However, this trend is not always straightforward and can be influenced by the specific geometry of the isomers.

Experimental Protocols

Accurate determination of boiling points and densities is fundamental in chemical analysis. The following are standard laboratory procedures for these measurements.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid.

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube or fusion tube
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or a suitable high-boiling liquid

Procedure:

- Fill the small test tube with the liquid sample to a depth of about 2-3 cm.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the Thiele tube or oil bath, making sure the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- Gently heat the side arm of the Thiele tube or the oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.

- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[23\]](#)[\[24\]](#)[\[25\]](#)

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements of liquids.

Apparatus:

- Pycnometer with a ground-glass stopper containing a capillary tube
- Analytical balance
- Distilled water
- The liquid sample
- Thermostatic bath

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on an analytical balance (m_{empty}).
- Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary. Ensure no air bubbles are trapped.
- Place the filled pycnometer in a thermostatic bath at a constant temperature (e.g., 20°C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it (m_{water}).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with the liquid sample, following the same procedure as with the water.

- Weigh the pycnometer filled with the sample at the same temperature (m_{sample}).
- Calculate the density of the sample using the following formula:

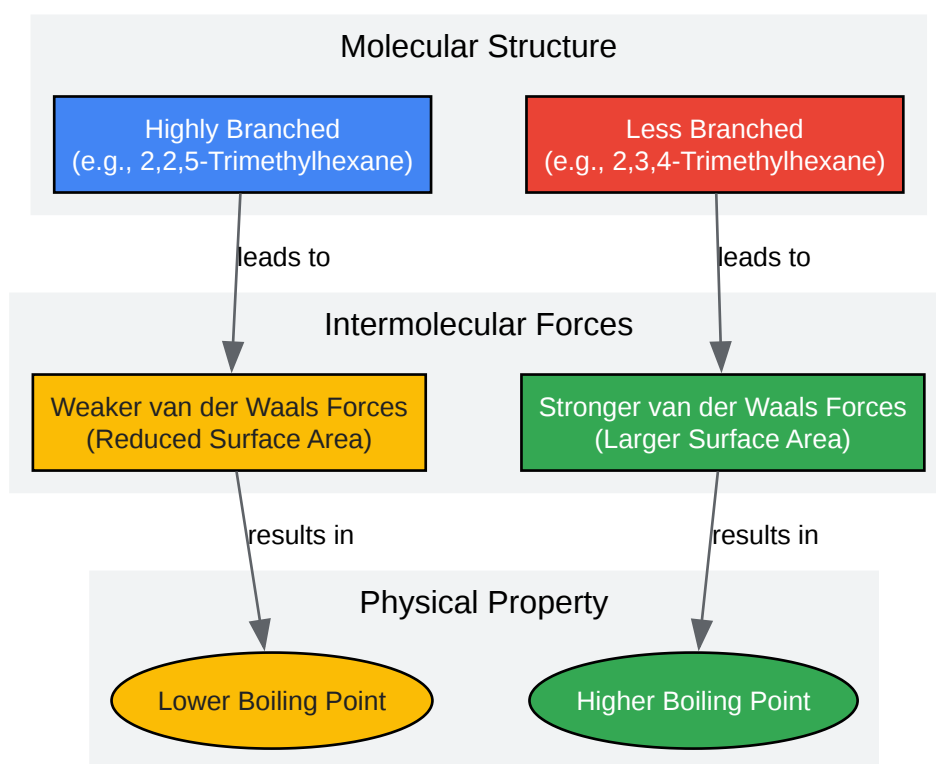
$$\rho_{\text{sample}} = [(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] * \rho_{\text{water}}$$

where ρ_{water} is the known density of water at the experimental temperature.[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

Visualizing Structure-Property Relationships

The following diagram illustrates the relationship between the degree of branching in trimethylhexane isomers and their resulting boiling points.

Effect of Branching on Boiling Point of Trimethylhexane Isomers



[Click to download full resolution via product page](#)

Caption: Branching's effect on boiling points.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2,2,3-trimethylhexane [stenutz.eu]
- 3. chembk.com [chembk.com]
- 4. 2,2,4-Trimethylhexane = 98.0 GC 16747-26-5 [sigmaaldrich.com]
- 5. 2,2,4-Trimethylhexane = 98.0 GC 16747-26-5 [sigmaaldrich.com]
- 6. 2,2,5-TRIMETHYLHEXANE CAS#: 3522-94-9 [m.chemicalbook.com]
- 7. 2,2,5-trimethylhexane [stenutz.eu]
- 8. echemi.com [echemi.com]
- 9. lookchem.com [lookchem.com]
- 10. 2,3,3-trimethylhexane | CAS#:16747-28-7 | Chemsrce [chemsrc.com]
- 11. 2,3,3-trimethylhexane [stenutz.eu]
- 12. echemi.com [echemi.com]
- 13. 921-47-1 | 2,3,4-trimethylhexane [chemindex.com]
- 14. 2,3,4-trimethylhexane [stenutz.eu]
- 15. chembk.com [chembk.com]
- 16. solubilityofthings.com [solubilityofthings.com]
- 17. 2,3,5-trimethylhexane [stenutz.eu]
- 18. 3,3,4-TRIMETHYLHEXANE | CAS#:16747-31-2 | Chemsrce [chemsrc.com]
- 19. 3,3,4-trimethylhexane [stenutz.eu]
- 20. Physical Properties of Alkanes | MCC Organic Chemistry [courses.lumenlearning.com]
- 21. chem.libretexts.org [chem.libretexts.org]

- 22. quora.com [quora.com]
- 23. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 24. cdn.juniata.edu [cdn.juniata.edu]
- 25. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 26. scribd.com [scribd.com]
- 27. fpharm.uniba.sk [fpharm.uniba.sk]
- 28. scribd.com [scribd.com]
- 29. fpharm.uniba.sk [fpharm.uniba.sk]
- 30. scientificlabs.co.uk [scientificlabs.co.uk]
- To cite this document: BenchChem. [A Comparative Analysis of Boiling Points and Densities of Trimethylhexane Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093998#comparison-of-boiling-points-and-densities-of-trimethylhexane-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

